In-Depth Technical Guide: 4-tert-Butylbenzoic-D13 Acid

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Compound of Interest

Compound Name: *4-tert-Butylbenzoic-D13 Acid*

Cat. No.: *B14030485*

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Advanced Isotopic Applications in Toxicology & Metabolomics[1]

Abstract

4-tert-Butylbenzoic-D13 Acid (PTBBA-d13) is the perdeuterated isotopologue of 4-tert-butylbenzoic acid (PTBBA), a critical organic intermediate and degradation product of the widely used UV filter Avobenzone. This stable isotope-labeled standard (

) is engineered for precision mass spectrometry (LC-MS/MS, GC-MS), specifically to eliminate matrix effects and ionization suppression when quantifying PTBBA in complex biological and environmental matrices. This guide details its physicochemical properties, synthesis logic, and validated analytical protocols for researchers investigating reproductive toxicity and environmental persistence.[1][2]

Chemical Identity & Physicochemical Profile

PTBBA-d13 represents a "perdeuterated" alkyl-aromatic system where all carbon-bound hydrogen atoms—both on the aromatic ring and the tert-butyl moiety—are substituted with deuterium (

).[1]

Property	Specification
Chemical Name	4-tert-Butylbenzoic-d13 acid
Synonyms	PTBBA-d13; p-tert-Butylbenzoic acid-d13
CAS Number	98-73-7 (Unlabeled parent); Specific labeled CAS often proprietary
Molecular Formula	
Exact Mass	~191.26 Da (vs. 178.10 Da for native)
Isotopic Enrichment	≥ 98 atom % D (Critical for preventing "M+0" interference)
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Insoluble in Water
pKa	~4.4 (Carboxylic acid)

Structural Visualization

The following diagram contrasts the native PTBBA with the D13 isotopologue, highlighting the deuteration sites that confer mass shift stability.

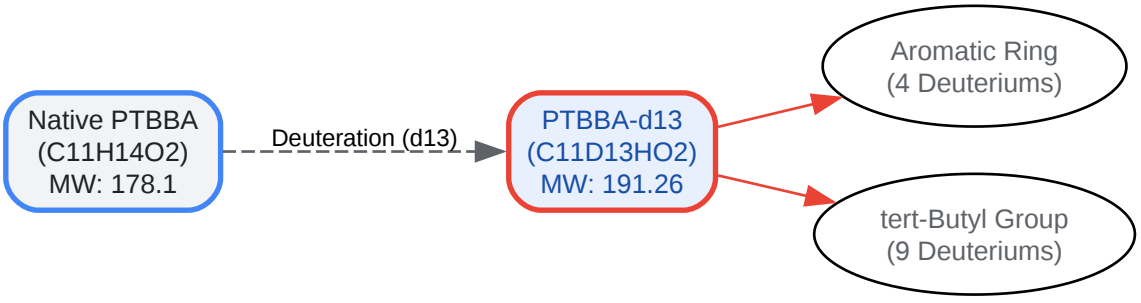

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Figure 1: Structural comparison showing the distribution of the 13 deuterium atoms across the aromatic ring and alkyl tail.

Critical Applications in Drug Development & Toxicology

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2.1. The "Avobenzone Breakdown" Problem

Research has identified PTBBA as a primary photodegradation product and metabolite of Avobenzone (Butyl methoxydibenzoylmethane), the most common UVA filter in sunscreens.[1][2]

- Mechanism: Under UV irradiation, Avobenzone undergoes cleavage, releasing PTBBA.[1][2]
- Toxicity Concern: PTBBA is a known reproductive toxicant (testicular toxicity) and potential endocrine disruptor.[1][2]
- Role of PTBBA-d13: It serves as the Internal Standard (IS) to accurately quantify low-level PTBBA exposure in human plasma, urine, and aquatic environments, correcting for the significant matrix suppression often found in these samples.

2.2. Metabolic Flux Analysis

In metabolic stability studies, PTBBA-d13 is used to assess Kinetic Isotope Effects (KIE).[1][2] By comparing the reaction rates of the native drug vs. the deuterated analog, researchers can identify rate-limiting steps in cytochrome P450 oxidation, particularly at the benzylic positions.

Analytical Protocol: LC-MS/MS Quantification

Expert Insight: The +13 Da mass shift is substantial, preventing any crosstalk between the native analyte's isotopic envelope (M+1, M+2) and the internal standard.[2] This ensures high-confidence quantification even at trace (ng/mL) levels.[1][2]

3.1. Sample Preparation (Solid Phase Extraction)[1][2]

- Spiking: Add 10 µL of PTBBA-d13 working solution (1 µg/mL in MeOH) to 200 µL of plasma/urine.[1][2]
- Acidification: Add 200 µL of 1% Formic Acid to protonate the carboxylic acid (improving retention on RP columns).
- Extraction: Vortex and centrifuge (14,000 x g, 10 min). Inject supernatant or perform SPE using HLB cartridges if sensitivity < 1 ng/mL is required.[1][2]

3.2. Mass Spectrometry Parameters (ESI-)

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- Ionization: Electrospray Ionization, Negative Mode (ESI-).[1][2]
- Precursor Ion: Deprotonated molecule

  .[1][2]
- Key Transition: Loss of

  (44 Da) is the dominant fragmentation pathway for benzoate derivatives.[1][2]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
PTBBA (Native)	177.1	133.1	15	Loss of
PTBBA-d13 (IS)	190.2	146.2	15	Loss of

Note: The product ion for D13 retains all 13 deuteriums (Ring-D4 + Butyl-D9), as the loss of CO2 does not involve the stable isotopes.

3.3. Chromatographic Separation

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).[2]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Gradient: 5% B to 95% B over 4 minutes. PTBBA is relatively hydrophobic and will elute late (~3.0 min).[1][2]

Synthesis & Isotopic Integrity

The synthesis of PTBBA-d13 typically follows a de novo construction to ensure high isotopic purity (>99% D).[1][2]

Synthesis Workflow

- Precursor: Start with Benzene-d6.[1][2]

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- Alkylation: Friedel-Crafts alkylation using tert-Butyl chloride-d9 and

  to yield tert-Butylbenzene-d14.[1][2]

- Formylation/Oxidation: Gattermann-Koch reaction followed by oxidation, or direct oxidation of a methylated precursor (if starting from Toluene-d8).[1][2]

- Purification: Recrystallization to remove partially deuterated isotopologues.[1][2]

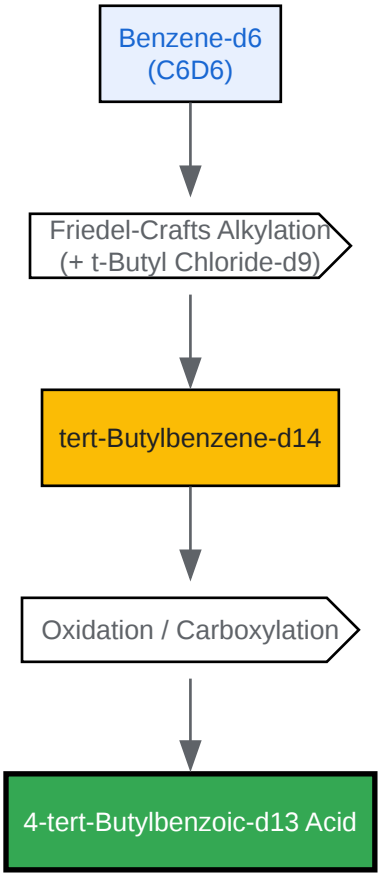

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Figure 2: Simplified synthetic route ensuring full deuteration of the aromatic ring and alkyl side chain.

Safety & Handling

- Signal Word:WARNING

- Hazard Statements:

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- H302: Harmful if swallowed.[1][2]
- H361f: Suspected of damaging fertility (Testicular toxicity).[1][2]
- H372: Causes damage to organs through prolonged or repeated exposure.[1][2]

- Handling: Handle in a fume hood. Use nitrile gloves.[1][2] Although the D13 form is chemically identical in toxicity to the native form, it should be treated with the same high caution due to the potent biological activity of PTBBA.[1][2]

References

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